

Safe Disposal of 1-Bromo-3,5-dichlorobenzene: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-3,5-dichlorobenzene

Cat. No.: B043179

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This guide provides essential safety and logistical information for the proper disposal of **1-Bromo-3,5-dichlorobenzene**, ensuring the safety of laboratory personnel and compliance with hazardous waste regulations. The procedures outlined below are intended for researchers, scientists, and drug development professionals.

Chemical Safety and Hazard Profile

1-Bromo-3,5-dichlorobenzene is classified as a hazardous substance that poses several risks. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][2]} Therefore, adherence to strict safety protocols during handling and disposal is paramount.

Quantitative Data Summary

The following table summarizes key quantitative data for **1-Bromo-3,5-dichlorobenzene**.

Property	Value
Molecular Formula	C ₆ H ₃ BrCl ₂
Molecular Weight	225.90 g/mol
Melting Point/Range	73-77 °C (165.2-170.6 °F)[1]
Boiling Point/Range	232 °C (449.6 °F)[1]
Flash Point	> 110 °C (> 230 °F)[1]
Recommended Glove Material	Nitrile rubber[1][3]
Minimum Glove Thickness	0.11 mm[3]
Glove Breakthrough Time	> 480 minutes[3]

Experimental Protocol for Disposal

This protocol details the step-by-step procedure for the safe disposal of **1-Bromo-3,5-dichlorobenzene** waste in a laboratory setting.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Before handling the chemical waste, ensure you are wearing the appropriate PPE, including a lab coat, chemical-resistant gloves (nitrile rubber is recommended), and safety goggles.[1][3]
- All handling of **1-Bromo-3,5-dichlorobenzene** waste should be conducted within a certified chemical fume hood to minimize inhalation exposure.[3]
- Ensure an eyewash station and safety shower are readily accessible.

2. Waste Segregation and Collection:

- **1-Bromo-3,5-dichlorobenzene** is a halogenated organic compound and must be collected as halogenated solvent waste.[4][5]
- Do not mix this waste with non-halogenated solvents to facilitate proper disposal and potential solvent recovery.[5]

- Collect all waste, including contaminated solids (e.g., weighing paper, contaminated pipette tips), in a designated and compatible hazardous waste container.[3][6][7]
- The waste container should be made of a material that will not react with the chemical, such as high-density polyethylene (HDPE).[4]

3. Waste Container Labeling:

- The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**1-Bromo-3,5-dichlorobenzene**," and the appropriate hazard pictograms (e.g., irritant).[7]
- Ensure the date of waste accumulation is also clearly marked on the label.

4. Storage of Waste:

- Keep the waste container tightly sealed when not in use.[3][4]
- Store the sealed container in a designated, well-ventilated, and cool hazardous waste accumulation area.[3][6][7]
- The storage area should be secure and away from incompatible materials, heat, sparks, and open flames.[6][7]

5. Arranging for Disposal:

- Waste from residues and unused products is classified as hazardous.[1]
- Dispose of the waste in accordance with local, state, and federal regulations.[1]
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal by a licensed hazardous waste contractor.
- Provide the contractor with the Safety Data Sheet (SDS) for **1-Bromo-3,5-dichlorobenzene**. [7]

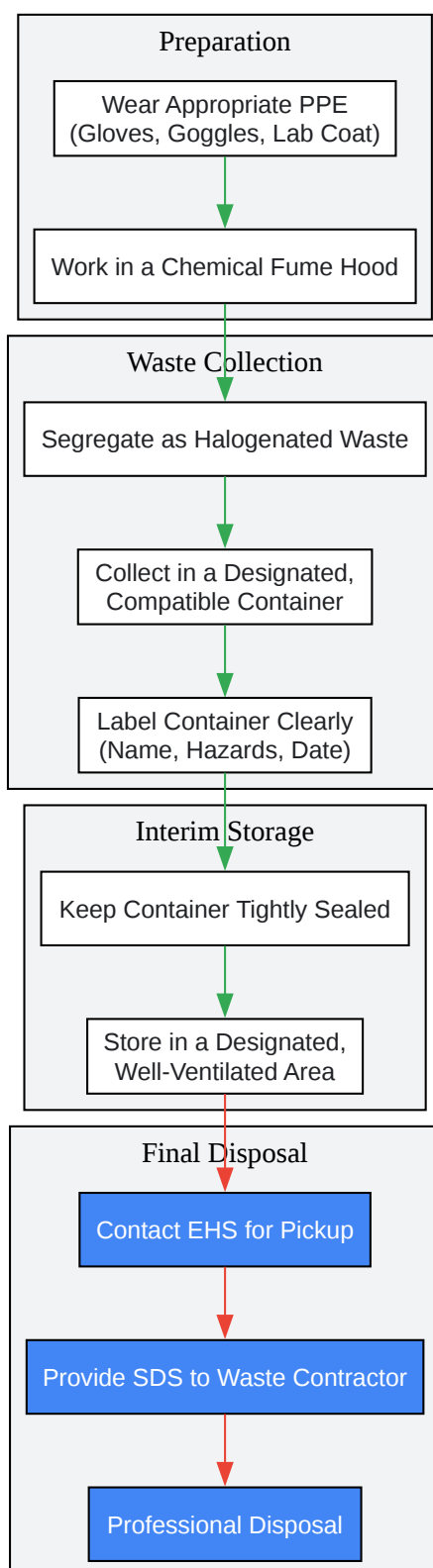
6. Spill and Emergency Procedures:

- In the event of a small spill, ensure adequate ventilation and wear appropriate PPE.[3][6]

- Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[\[8\]](#)
- Collect the absorbed material and any contaminated soil into a sealed container for disposal as hazardous waste.[\[3\]](#)[\[6\]](#)
- For larger spills, evacuate the area and contact your EHS office immediately.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **1-Bromo-3,5-dichlorobenzene**.



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Caption: Disposal workflow for **1-Bromo-3,5-dichlorobenzene**.

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